

4SC-203 intravenous administration best practices

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Compound Focus: 4Sc-203

CAS No.: 895533-09-2

Cat. No.: S548016

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About 4SC-203

4SC-203 is characterized as a potent multikinase inhibitor with potential antineoplastic (anti-cancer) activity. Its primary targets are FLT3 (also known as STK1), including mutated forms of FLT3, and vascular endothelial growth factor receptors (VEGFRs) [1]. A Phase I clinical trial in healthy volunteers confirmed that it can be administered intravenously [2].

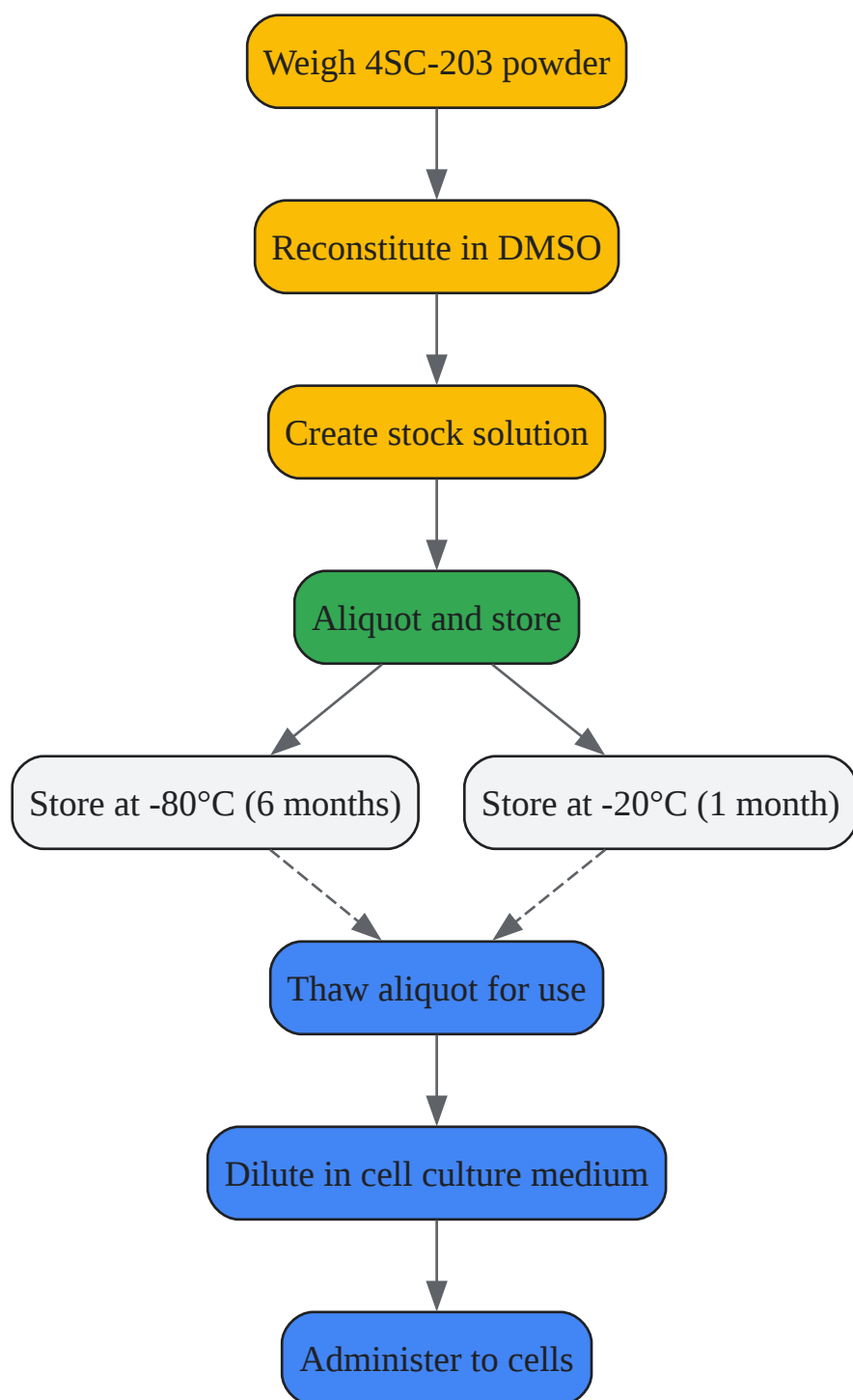
The table below summarizes key information for researchers:

Property	Description
CAS Number	895533-09-2 [1]
Molecular Formula	$C_{33}H_{38}N_8O_4S$ [1]
Molecular Weight	642.77 g/mol [1]
Primary Targets	FLT3/STK1, FLT3 mutants, VEGFRs [1]
Appearance	White to off-white solid [1]
Recommended Solvent	DMSO [1]

Property	Description
Typical Stock Concentration	10 mM - 125 mg/mL (194.47 mM) in DMSO [1]

Experimental Preparation and Workflow

For *in vitro* studies, **4SC-203** is typically prepared as a stock solution in DMSO [1]. The following workflow outlines the general preparation process:



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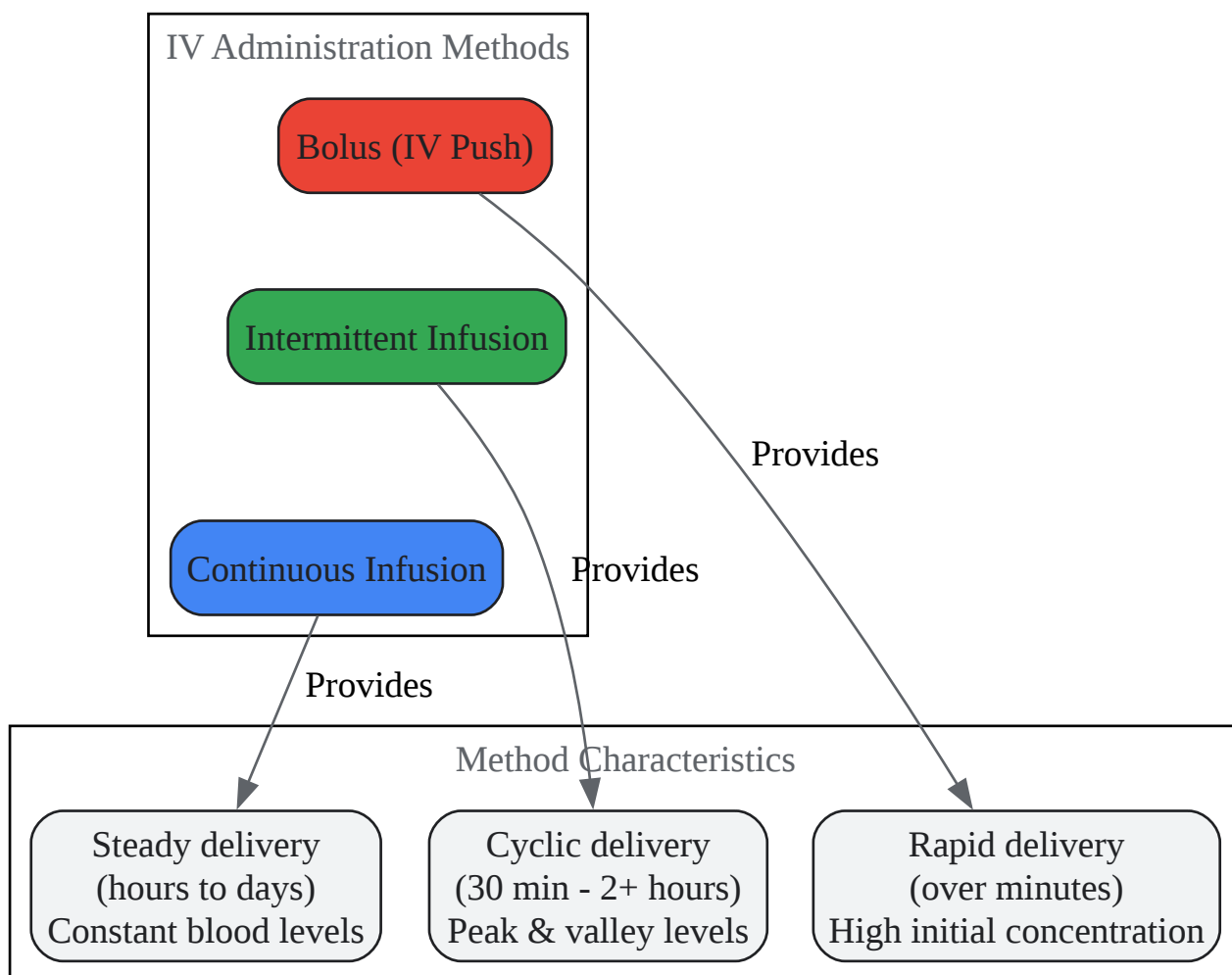
Key Considerations for Preparation:

- **Solubility:** **4SC-203** is soluble at least up to **125 mg/mL (194.47 mM)** in **DMSO** [1]. Ultrasonic baths can be used to aid dissolution if needed.

- **Storage:** For stability, aliquot the stock solution and store it at **-80°C for up to 6 months** or **-20°C for up to 1 month**. Avoid repeated freeze-thaw cycles [1].
- **Handling:** This product is for **research use only** and is not for human therapeutic use [1].

General Principles of Intravenous (IV) Administration in Research

For *in vivo* studies, intravenous administration requires careful protocol design. The search results do not contain a species-specific protocol for **4SC-203**, but the following general principles and methods apply.



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Essential Equipment for IV Administration [3]:

- **Primary Equipment:** Prescribed medication, syringes, IV catheter, IV tubing, infusion pump (for precise control).
- **Supplies:** Saline flush syringes, alcohol swabs, gloves, adhesive tape or securement device, tourniquet.
- **Safety:** Sharps container, personal protective equipment (PPE).

Potential Complications & Troubleshooting

When performing IV administration in animal studies, be aware of potential complications [3]:

Complication	Description	Preventive / Corrective Actions
Infiltration	Fluid/medication leaks into surrounding tissue.	Check IV site patency before infusion; secure catheter properly.
Phlebitis	Inflammation of the vein.	Use proper dilution; ensure aseptic technique; rotate injection sites if chronic dosing.
Infection	Pathogens enter the bloodstream.	Maintain strict aseptic technique during preparation and administration.
Precipitation	Drug falls out of solution in the line.	Ensure compatibility with diluent (e.g., saline); flush line before and after administration.

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References

1. 4SC-203 | Multikinase Inhibitor [medchemexpress.com]
2. 4SC Announces Start of Dosing in First-in-Man Phase I ... [technologynetworks.com]
3. - Nurseslabs Intravenous Administration [nurseslabs.com]

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